

# Personal Protective Equipment (PPE) & Handling Guide: Pentadecanamide

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## Compound of Interest

Compound Name: Pentadecanamide

CAS No.: 3843-51-4

Cat. No.: B3133246

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## Part 1: Executive Safety Summary

Compound Identity: **Pentadecanamide** CAS: 1067-53-4 Formula: C<sub>15</sub>H<sub>31</sub>NO Chemical Class: Primary Fatty Acid Amide[1][2][3][4]

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*CRITICAL DISTINCTION: Do not confuse **Pentadecanamide** (Amide) with Pentadecanoic Acid (CAS 1002-84-2).[1][2][3][4] While structurally related, their solubility profiles and melting points differ.[1][3] This guide specifically addresses the Amide form.[1][3][4]*

Immediate Hazard Profile:

- Physical State: White crystalline powder or waxy solid.[1][3][4]

- Primary Risks: Inhalation of fine particulates (STOT SE 3), Mechanical Eye Irritation (Category 2B), and potential Skin Irritation (Category 2).[1][2][3]
- Solubility: Insoluble in water; soluble in warm Ethanol, DMSO, and Chloroform.[1][3]
- Emergency Action:
  - Inhalation:[1][2][3][5][6][7] Move to fresh air immediately.[1][3][4]
  - Skin Contact: Wash with soap and water; do not use solvents to clean skin (increases absorption).[1][2][3][4]
  - Eye Contact: Flush with water for 15 minutes.[1][3][4]

## Part 2: Hazard Assessment & PPE Selection Strategy

### 1. The Hazard Logic (Why we choose this PPE)

**Pentadecanamide** is a lipophilic surfactant-like molecule.[1][2][3][4] Its primary danger lies not in acute systemic toxicity, but in its physical form (dust) and its interaction with biological membranes.[1][3]

- Respiratory Risk: As a lightweight fatty powder, it easily aerosolizes during weighing.[1][3] Inhalation can coat alveolar structures, leading to lipid pneumonia-like symptoms or chronic irritation.[1][3][4] Standard surgical masks are insufficient.[1][3][4]
- Dermal Risk: While low in acute dermal toxicity, fatty amides can act as penetration enhancers for other chemicals.[1][3] If you are dissolving this in DMSO or Chloroform, the solvent becomes the primary dermal threat, carrying the amide through the skin barrier.[1]

### 2. PPE Selection Matrix

Protection Zone	Recommended Equipment	Technical Justification
Respiratory	N95 (Minimum) or P100 Respirator	Required for all open-bench weighing to block <0.3 micron particulates.[1][2][3][4] Use a Fume Hood if dissolving in organic solvents.[1][3][4]
Dermal (Hands)	Nitrile Gloves (4 mil minimum)	Excellent resistance to the solid powder.[1][2][3][4] Note: If using Chloroform, switch to PVA or Viton gloves.[1][3][4] If using DMSO, standard Nitrile is acceptable for splash protection.[1][3][4]
Ocular	Chemical Safety Goggles	Preferred over safety glasses to prevent migrating dust from entering the eye from the sides or top.[1][3][4]
Body	Lab Coat (Cotton/Poly blend)	Standard protection.[1][2][3][4] Ensure cuffs are tucked into gloves to prevent wrist exposure.[1][3][4]

## Part 3: Operational Protocols

### Workflow 1: Safe Weighing & Solubilization

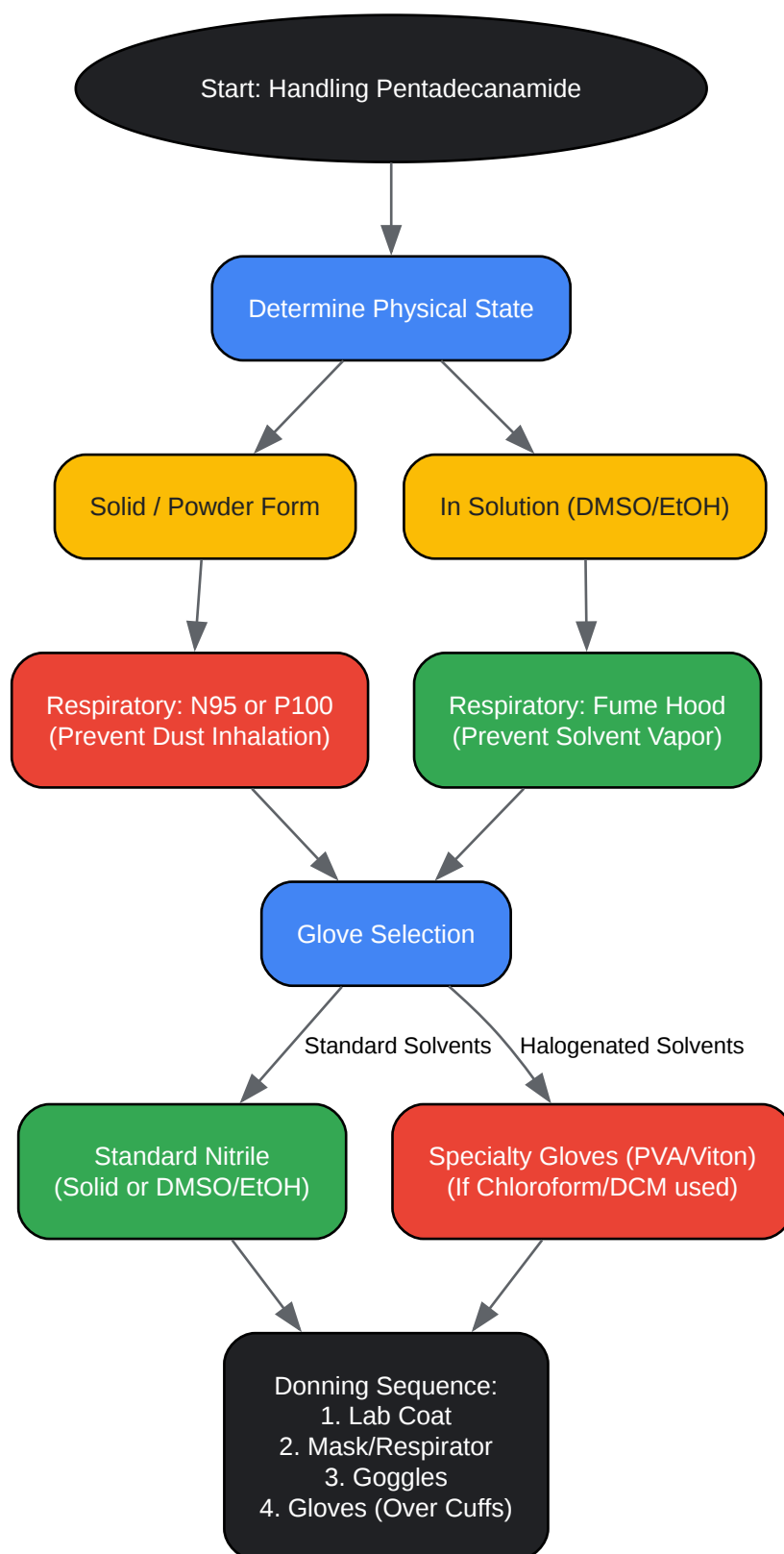
Objective: Prepare a stock solution without generating inhalable dust or contaminating the workspace.

- Preparation:
  - Turn on the chemical fume hood or biosafety cabinet.[1][3][4]
  - Don PPE in the correct order (See Diagram 1).[1][2][3][4]
  - Pre-label your destination vial (e.g., "**Pentadecanamide** 10mM in DMSO").[1][3][4]

- Weighing (The Critical Step):
  - Static Control: Fatty amides are static-prone.[1][3][4] Use an anti-static gun or wipe on the spatula if the powder "jumps."[1][3][4]
  - Transfer: Weigh directly into the final vial if possible to avoid double-handling.
  - Containment: Cap the vial immediately after adding the solid.
- Solubilization:
  - Add solvent (DMSO or Ethanol) via syringe or pipette.[1][2][3][4]
  - Note on Heating: **Pentadecanamide** has a melting point higher than its acid counterpart (approx. 100-105°C).[1][2][3][4] You may need to warm the DMSO solution to 40-50°C to achieve full solubility.[1][3][4]
  - Vortex:[1][2][3] Vortex with the cap tightly sealed.[1][3][4] Do not sonicate in an open vessel.[1][3][4]
- Disposal:
  - Solid Waste: Contaminated weigh boats go into "Hazardous Solid Waste."[1][3][4]
  - Liquid Waste: Solvent-dependent (e.g., "Non-Halogenated Organic" for DMSO/Ethanol).[1][2][3][4]

## Part 4: Visualizations

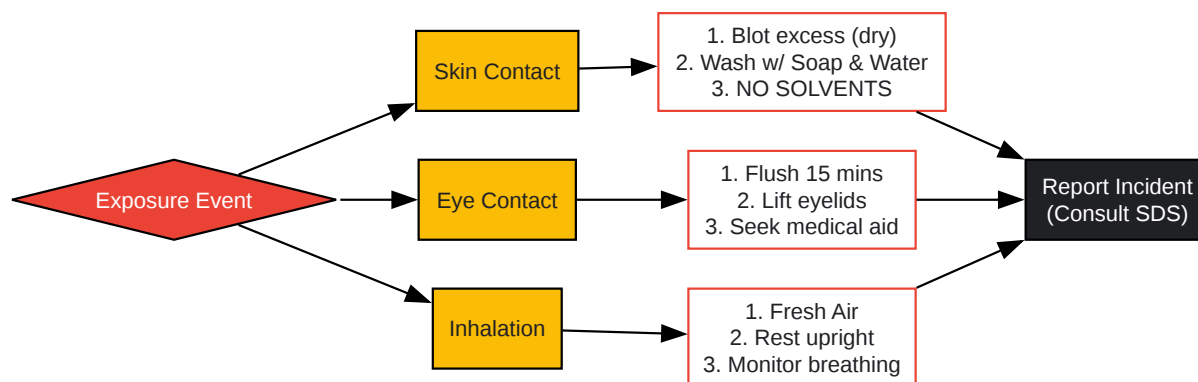
### Diagram 1: PPE Decision & Donning Logic



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Caption: Decision tree for selecting appropriate PPE based on the physical state and solvent system used.

## Diagram 2: Emergency Response Protocol



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Caption: Immediate steps to take following accidental exposure to **Pentadecanamide**.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 13849, Pentadecanoic acid (Precursor reference for amide data).<sup>[1][3][4]</sup> Retrieved from [\[Link\]\[1\]\[2\]\[3\]\[4\]](#)
- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance: Personal Protective Equipment.<sup>[1][3][4]</sup> Retrieved from [\[Link\]](#)

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## Sources

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